

5,7-Dimethylcoumarin: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 5,7-Dimethylcoumarin

CAS No.: 14002-99-4

Cat. No.: B12098640

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An In-depth Exploration of the Synthesis, Physicochemical Properties, and Biological Activities of a Promising Benzopyrone

This technical guide provides a detailed overview of **5,7-Dimethylcoumarin** (CAS No: 14002-99-4), a member of the coumarin family of compounds. Coumarins, a class of benzopyrones, are widely distributed in nature and have garnered significant scientific interest due to their diverse pharmacological properties. This document, intended for researchers, scientists, and professionals in drug development, will delve into the synthetic routes, key physicochemical data, and the established and putative biological activities of **5,7-Dimethylcoumarin**, with a focus on its potential therapeutic applications.

Core Physicochemical Data

A foundational understanding of a compound's physical and chemical properties is paramount for its application in research and development. The key identifiers and molecular properties of **5,7-Dimethylcoumarin** are summarized below.

Property	Value	Source(s)
CAS Number	14002-99-4	N/A
Molecular Formula	C ₁₁ H ₁₀ O ₂	[1]
Molecular Weight	174.19 g/mol	[1]
Systematic Name	5,7-dimethyl-2H-chromen-2-one	N/A

Synthesis of 5,7-Dimethylcoumarin: The Pechmann Condensation

The most prevalent and efficient method for the synthesis of coumarins, including **5,7-Dimethylcoumarin**, is the Pechmann condensation.[2][3][4][5][6] This reaction involves the acid-catalyzed condensation of a phenol with a β -keto ester. For the synthesis of **5,7-Dimethylcoumarin**, the logical precursors are 3,5-dimethylphenol (3,5-xlenol) and a suitable β -keto ester, such as ethyl acetoacetate.

The causality behind this choice of reaction lies in its robustness and the ready availability of the starting materials. The acidic catalyst, typically a strong protic acid like sulfuric acid or a Lewis acid, facilitates both the initial transesterification and the subsequent intramolecular cyclization and dehydration steps that lead to the formation of the coumarin ring system.[5][6]

Experimental Protocol: Pechmann Condensation for 5,7-Dimethylcoumarin Synthesis

The following protocol is a generalized procedure based on established methodologies for Pechmann condensations.[7]

Materials:

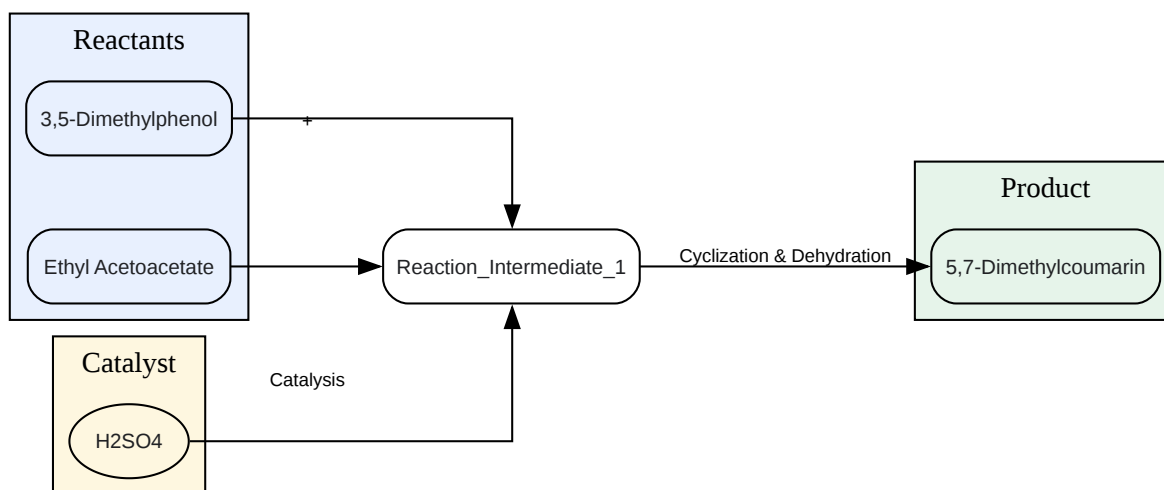
- 3,5-Dimethylphenol
- Ethyl acetoacetate
- Concentrated Sulfuric Acid (H₂SO₄)

- Ethanol
- Ice-cold water
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Heating mantle or oil bath
- Filtration apparatus
- Recrystallization apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, add 3,5-dimethylphenol and ethyl acetoacetate in equimolar amounts.
- Cool the flask in an ice bath.
- Slowly and with constant stirring, add concentrated sulfuric acid dropwise to the reaction mixture. The amount of acid should be sufficient to act as both a catalyst and a solvent.
- After the addition of the acid, remove the ice bath and allow the reaction mixture to come to room temperature.
- Gently heat the mixture using a heating mantle or oil bath to a temperature of approximately 60-70°C for several hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC).
- Pour the reaction mixture slowly into a beaker containing ice-cold water with vigorous stirring.
- A solid precipitate of crude **5,7-Dimethylcoumarin** will form.

- Collect the crude product by vacuum filtration and wash it thoroughly with cold water to remove any residual acid.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol, to obtain pure **5,7-Dimethylcoumarin**.



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Caption: Pechmann condensation workflow for **5,7-Dimethylcoumarin** synthesis.

Analytical Characterization

To ensure the identity and purity of the synthesized **5,7-Dimethylcoumarin**, a suite of analytical techniques should be employed.

- High-Performance Liquid Chromatography (HPLC): A powerful tool for assessing the purity of the final product.
- Mass Spectrometry (MS): To confirm the molecular weight of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Essential for elucidating the chemical structure and confirming the positions of the methyl groups on the coumarin

scaffold.

- Infrared (IR) Spectroscopy: To identify the characteristic functional groups present in the molecule, such as the lactone carbonyl group.

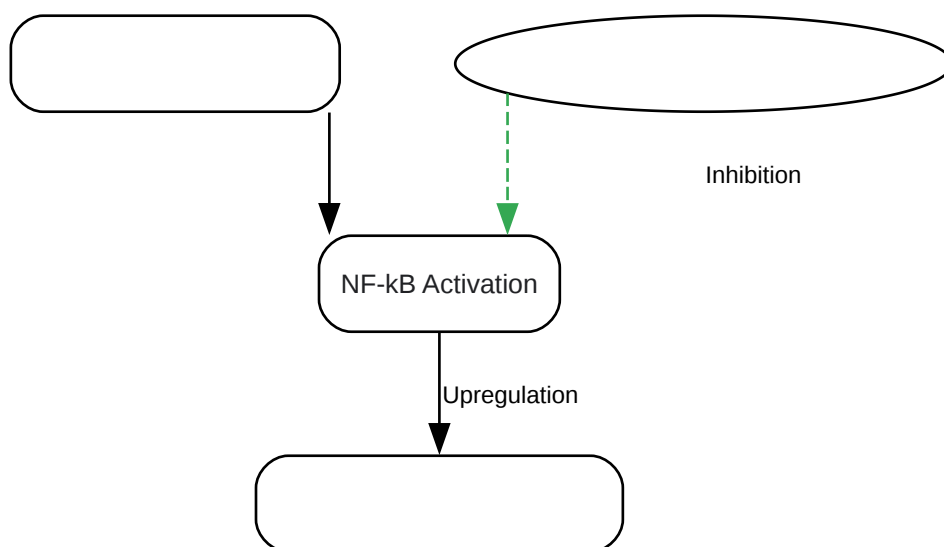
A comprehensive analytical approach using these methods provides a self-validating system to confirm the successful synthesis and purity of **5,7-Dimethylcoumarin**.

Biological Activities and Potential Therapeutic Applications

Coumarins as a class exhibit a wide array of biological activities, including anti-inflammatory, antioxidant, anti-cancer, and anti-bacterial properties.^{[8][9]} While research specifically on **5,7-Dimethylcoumarin** is less extensive than for some other derivatives, its structural similarity to other biologically active coumarins suggests it may share some of these properties.

Anti-inflammatory Activity

Coumarins are known to exert anti-inflammatory effects through various mechanisms, including the inhibition of pro-inflammatory enzymes like cyclooxygenase (COX) and lipoxygenase (LOX), and the modulation of inflammatory signaling pathways.^[10] A key pathway implicated in the anti-inflammatory action of many natural compounds is the nuclear factor-kappa B (NF-κB) signaling cascade. Some coumarin derivatives have been shown to suppress the activation of NF-κB, thereby reducing the expression of pro-inflammatory cytokines such as TNF-α, IL-6, and IL-1β.^{[11][12]}



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Caption: Putative anti-inflammatory mechanism via NF-κB inhibition.

Antioxidant Activity

The antioxidant properties of coumarins are often attributed to their ability to scavenge free radicals and to modulate endogenous antioxidant defense systems. The presence of hydroxyl groups on the coumarin ring is known to enhance radical scavenging activity. While **5,7-Dimethylcoumarin** lacks hydroxyl groups, its derivatives with hydroxyl substitutions at these positions show significant antioxidant potential.^{[13][14]}

A primary mechanism by which some compounds exert antioxidant effects is through the activation of the Nrf2-Keap1 signaling pathway.^[10] Nrf2 is a transcription factor that regulates the expression of a wide array of antioxidant and cytoprotective genes.

Experimental Protocol: DPPH Radical Scavenging Assay

This protocol provides a standard method for assessing the in vitro antioxidant activity of a compound.

Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)

- Methanol
- **5,7-Dimethylcoumarin** (or other test compound)
- Ascorbic acid (positive control)
- 96-well microplate
- Spectrophotometer

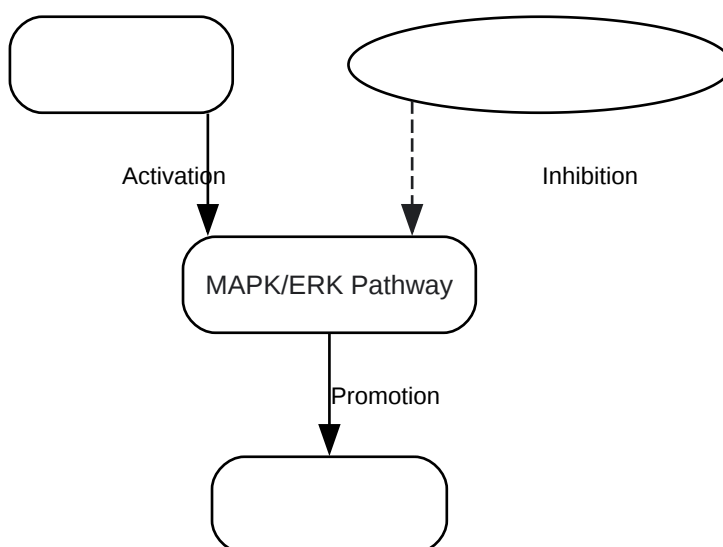
Procedure:

- Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
- Prepare a series of dilutions of the test compound (**5,7-Dimethylcoumarin**) and the positive control (ascorbic acid) in methanol.
- In a 96-well microplate, add a fixed volume of the DPPH solution to each well.
- Add an equal volume of the different concentrations of the test compound or positive control to the wells.
- Include a blank (methanol only) and a control (DPPH solution with methanol).
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance of each well at a wavelength of approximately 517 nm using a spectrophotometer.
- Calculate the percentage of radical scavenging activity for each concentration of the test compound and positive control.

Anti-cancer and Cytotoxic Potential

Several coumarin derivatives have demonstrated anti-cancer properties by inducing apoptosis, inhibiting cell proliferation, and interfering with cancer cell signaling pathways.^[15] For instance, the related compound 5,7-dimethoxycoumarin has been shown to induce cell cycle arrest in the G0/G1 phase and promote differentiation in melanoma cell lines.^{[2][16]} This effect was

associated with a decrease in the activation of the mitogen-activated protein kinase (MAPK) pathway, specifically extracellular signal-regulated kinase 1/2 (ERK1/2).[2] Given the structural similarities, it is plausible that **5,7-Dimethylcoumarin** could exhibit similar cytostatic or cytotoxic effects on certain cancer cell lines.



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Caption: Inhibition of the MAPK/ERK pathway by a related coumarin.

Conclusion and Future Directions

5,7-Dimethylcoumarin is a readily synthesizable coumarin derivative with physicochemical properties that make it an interesting candidate for further investigation. Based on the extensive research into the biological activities of the broader coumarin family, **5,7-Dimethylcoumarin** holds promise for applications in the fields of anti-inflammatory, antioxidant, and anti-cancer research. Future studies should focus on the direct evaluation of **5,7-Dimethylcoumarin** in a variety of in vitro and in vivo models to elucidate its specific mechanisms of action and to validate its potential as a therapeutic agent. The protocols and background information provided in this guide offer a solid foundation for such research endeavors.

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